

Preventing precipitation of Lidocaine N-ethyl bromide in patch pipette

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Compound of Interest

Compound Name: Lidocaine N-ethyl bromide

Cat. No.: B1675314

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Technical Support Center: Lidocaine N-ethyl bromide (QX-314)

Welcome to the technical support center for **Lidocaine N-ethyl bromide** (QX-314). This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues encountered during patch-clamp experiments, with a specific focus on preventing the precipitation of QX-314 in patch pipettes.

Frequently Asked Questions (FAQs)

Q1: What is **Lidocaine N-ethyl bromide** (QX-314) and why is it used in patch-clamp experiments?

Lidocaine N-ethyl bromide, commonly known as QX-314, is a permanently charged derivative of lidocaine. Due to its charge, it is membrane-impermeant and is therefore included in the intracellular solution to block voltage-gated sodium channels from the inside of the cell.

[1] This allows for the isolation and study of other ion channels without contamination from sodium currents. It is a valuable tool for studying synaptic transmission and neuronal excitability.

Q2: What is the recommended concentration of QX-314 in the intracellular solution?

The effective concentration of QX-314 can vary depending on the cell type and the specific channels being targeted. Published studies have used concentrations ranging from 0.2 mM to 30 mM.[2][3] It is advisable to start with a lower concentration (e.g., 1-5 mM) and empirically determine the optimal concentration for your specific experimental needs.

Q3: What is the difference between QX-314 bromide and QX-314 chloride salts?

Both bromide and chloride salts of QX-314 are commercially available and soluble in water. However, the choice of the counter-ion can have unintended consequences on your experimental results. For instance, studies have shown that the bromide salt of QX-314 can have a more pronounced inhibitory effect on certain types of calcium channels compared to the chloride salt.[4] Therefore, the selection of the salt should be carefully considered based on the specific ion channels being investigated.

Q4: Can the pH of the intracellular solution affect QX-314?

Yes, the pH of the solution can be a critical factor. While QX-314 is a permanently charged molecule, the overall pH of the intracellular solution can influence its stability and interaction with other components. Some studies have utilized acidic solutions (e.g., pH 5.0) to facilitate the entry of QX-314 into cells through TRPV1 channels, suggesting that its solubility and behavior can be pH-dependent.[5] For standard intracellular recordings, it is crucial to maintain a stable physiological pH (typically 7.2-7.4) to ensure the health of the cell and the stability of all components in the internal solution.

Troubleshooting Guide: Preventing QX-314 Precipitation

Precipitation of QX-314 in the patch pipette can lead to electrode clogging, increased noise, and ultimately, failure to obtain a high-quality recording. Below are common causes and solutions to prevent this issue.

Problem	Potential Cause	Troubleshooting Steps
Visible precipitate in the stock solution or final internal solution.	Supersaturation: The concentration of QX-314 or other components exceeds their solubility limit.	<ul style="list-style-type: none">- Prepare stock solutions at a concentration well below the maximum solubility.- Ensure all components are fully dissolved before adding the next.- Gently warm the solution while dissolving, but avoid excessive heat which can degrade components like ATP and GTP.
Pipette clogs during the experiment.	Precipitation over time: The internal solution is unstable and components are precipitating after preparation.	<ul style="list-style-type: none">- Prepare fresh internal solution daily.- Keep the internal solution on ice during the experiment.^[6]- Filter the internal solution through a 0.22 µm syringe filter immediately before use.^[6]^[7]^[8]
Pipette resistance increases significantly after filling.	Interaction with other components: QX-314 may interact with other chemicals in the internal solution, such as gluconate, to form insoluble salts.	<ul style="list-style-type: none">- Be aware that K-gluconate, a common component of internal solutions, has been reported to sometimes precipitate and clog recording pipettes.^[6]- If precipitation is suspected, try preparing the internal solution without QX-314 to see if the issue persists. If not, consider reducing the concentration of either QX-314 or the suspected interacting component.- Ensure the order of adding chemicals during preparation is consistent, as this can sometimes affect solubility.

Inconsistent results or sudden loss of seal.	pH drift: The pH of the internal solution may have changed after preparation, leading to precipitation.	- Measure and adjust the pH of the final internal solution to the desired value (typically 7.2-7.4).- Use a high-quality buffer like HEPES to maintain a stable pH. [6]
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Experimental Protocols

Preparation of QX-314 Containing Intracellular Solution

This protocol provides a general guideline for preparing a standard K-gluconate-based intracellular solution containing QX-314. Concentrations of individual components may need to be adjusted for specific experimental requirements.

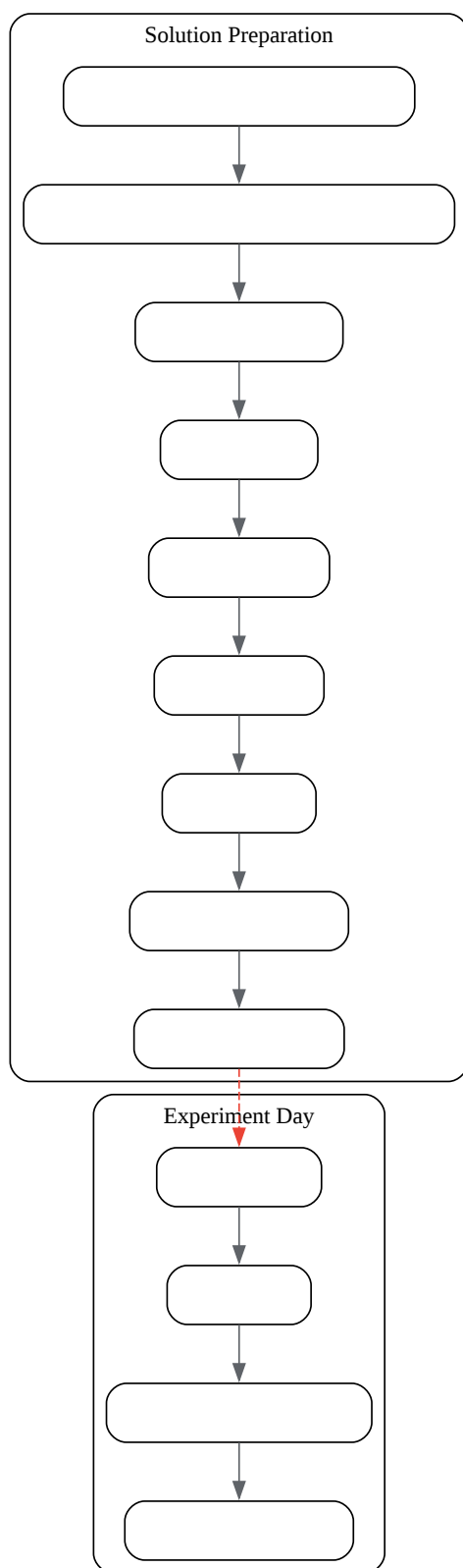
Materials:

- Potassium Gluconate
- KCl
- HEPES
- EGTA
- MgCl₂
- ATP-Mg
- GTP-Na
- **Lidocaine N-ethyl bromide (QX-314)**
- Ultrapure water
- KOH (for pH adjustment)
- 0.22 µm syringe filters

Procedure:

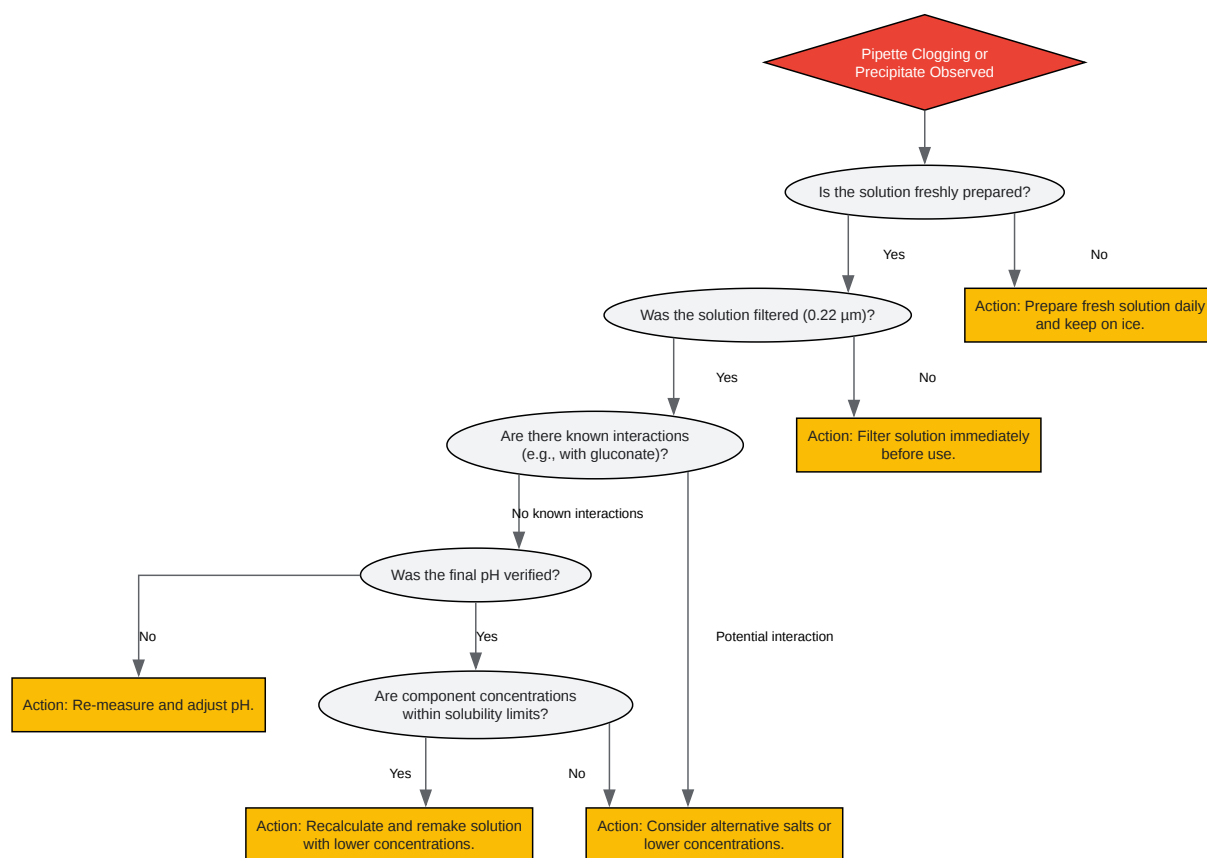
- Add the main salt (e.g., Potassium Gluconate) to approximately 80% of the final volume of ultrapure water.
- Add the other components (KCl, HEPES, EGTA, MgCl₂) one by one, ensuring each is fully dissolved before adding the next.
- Add QX-314 and allow it to dissolve completely.
- Add the temperature-sensitive components, ATP and GTP, to the solution.
- Bring the solution to the final volume with ultrapure water.
- Measure the pH and adjust to the desired value (e.g., 7.3) using KOH.
- Measure the osmolarity and adjust if necessary.
- Filter the final solution through a 0.22 µm syringe filter.
- Aliquot the solution into single-use vials and store at -20°C.
- On the day of the experiment, thaw an aliquot and keep it on ice.

Visualizations



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Caption: Workflow for preparing and using QX-314 intracellular solution.



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Caption: Troubleshooting logic for QX-314 precipitation in patch pipettes.

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References

- 1. researchgate.net [researchgate.net]
- 2. Quaternary Lidocaine Derivative QX-314 Activates and Permeates Human TRPV1 and TRPA1 to Produce Inhibition of Sodium Channels and Cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Intracellular QX-314 causes depression of membrane potential oscillations in lamprey spinal neurons during fictive locomotion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Intracellular QX-314 inhibits calcium currents in hippocampal CA1 pyramidal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Acid Solution Is a Suitable Medium for Introducing QX-314 into Nociceptors through TRPV1 Channels to Produce Sensory-Specific Analgesic Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 6. scientifica.uk.com [scientifica.uk.com]
- 7. docs.axolbio.com [docs.axolbio.com]
- 8. Troubleshooting patch clamping - G23 Instruments [g23instruments.com]
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